

# Physicochemical Characteristics of Caldiamide Sodium: A Technical Overview

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## Compound of Interest

Compound Name: *Caldiamide sodium*

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## Introduction

**Caldiamide sodium** is a chemical compound utilized in pharmaceutical applications, notably as a component in some magnetic resonance imaging (MRI) contrast agent formulations. It is the sodium salt of a calcium complex of a derivative of diethylenetriaminepentaacetic acid (DTPA), specifically DTPA-bismethylamide (DTPA-BMA). Understanding its physicochemical properties is crucial for formulation development, analytical method development, and assessing its behavior in biological systems. This document provides a technical overview of the known physicochemical characteristics of **Caldiamide sodium**.

## Chemical Identity and Physical Properties

**Caldiamide sodium** can exist in both anhydrous and hydrated forms. The fundamental chemical and physical properties are summarized in the table below.

| Property                      | Value                                                                                                                 | Source(s) |
|-------------------------------|-----------------------------------------------------------------------------------------------------------------------|-----------|
| Chemical Name                 | [5,8-Bis(carboxymethyl)-11-[2-(methylamino)-2-oxoethyl]-3-oxo-2,5,8,11-tetraazatridecan-13-oato(3-)]-Calcitate Sodium | [1]       |
| Synonyms                      | DV-7572, UNII-9G03615Q60                                                                                              | [2]       |
| CAS Number                    | 131410-50-9 (anhydrous),<br>122760-91-2 (hydrate)                                                                     | [2][3]    |
| Molecular Formula (Anhydrous) | C <sub>16</sub> H <sub>26</sub> CaN <sub>5</sub> NaO <sub>8</sub>                                                     | [1][2]    |
| Molecular Weight (Anhydrous)  | 479.47 g/mol                                                                                                          | [2]       |
| Molecular Formula (Hydrate)   | C <sub>16</sub> H <sub>28</sub> CaN <sub>5</sub> NaO <sub>9</sub>                                                     | [2][4]    |
| Molecular Weight (Hydrate)    | 497.5 g/mol                                                                                                           | [2][4]    |
| Appearance                    | Pale Yellow to Light Yellow<br>Solid                                                                                  | [5]       |
| Melting Point                 | >205°C (decomposes)                                                                                                   | [5]       |
| Stability                     | Hygroscopic                                                                                                           | [5]       |

## Solubility Profile

Detailed quantitative solubility data for **Caldiamide sodium** in various solvents is not widely available in the public domain. However, qualitative descriptions indicate the following:

| Solvent  | Solubility          |
|----------|---------------------|
| Water    | Slightly Soluble[5] |
| Methanol | Slightly Soluble[5] |
| DMSO     | Soluble[2]          |

It has been noted that the modification of the parent DTPA ligand to DTPA-BMA, by replacing carboxyl groups with methanamide moieties, leads to a 40% decrease in water solubility, which enhances its lipophilicity and favors distribution in the extracellular fluid compartment.<sup>[6]</sup>

## Spectroscopic and Structural Properties

Spectroscopic techniques are essential for the structural elucidation and confirmation of **Caldiamide sodium**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are standard methods to confirm the molecular structure of **Caldiamide sodium**.
- X-Ray Diffraction (XRD): XRD is used to characterize the solid-state properties, including crystallinity. A crystalline form of **Caldiamide sodium** would produce a characteristic diffraction pattern of sharp peaks, while an amorphous form would show a broad halo.<sup>[1]</sup>

## Computational Structural Data

Density Functional Theory (DFT) simulations have provided theoretical insights into the structure of **Caldiamide sodium**:<sup>[6]</sup>

| Parameter                          | Value       |
|------------------------------------|-------------|
| Calcium-Ligand Bond Lengths (Ca-N) | 2.38–2.45 Å |
| Calcium-Ligand Bond Lengths (Ca-O) | 2.51–2.63 Å |
| HOMO-LUMO Gap                      | 4.7 eV      |

This HOMO-LUMO gap suggests moderate kinetic stability.<sup>[6]</sup>

## Experimental Protocols

Detailed, validated experimental protocols for the analysis of **Caldiamide sodium** are not readily available in scientific literature. However, based on the analysis of its parent compound, DTPA, and general analytical principles, the following methodologies would be applicable.

## High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

A reversed-phase HPLC method with UV detection is a common approach for the analysis of related compounds like DTPA. Since **Caldiamide sodium** lacks a strong chromophore, derivatization or the use of specialized detectors would be necessary. A patent for the synthesis of **Caldiamide sodium** mentions the use of HPLC to monitor the reaction, indicating its utility.

[7]

General HPLC Protocol for a Related DTPA Compound: A published method for the analysis of DTPA in pharmaceutical formulations involves the formation of a metal complex (e.g., with  $\text{Fe}^{3+}$ ) to enhance UV detection, followed by separation on a C18 column with an ion-pairing agent in the mobile phase.[7]

- Column: C18 reversed-phase column.
- Mobile Phase: A gradient of an aqueous buffer (e.g., sodium acetate) with an ion-pairing reagent (e.g., tetrabutylammonium bromide) and an organic modifier (e.g., methanol or acetonitrile).[8]
- Detection: UV-Vis detector, with the wavelength selected based on the absorbance of the metal complex formed.[8]
- Sample Preparation: The sample would be dissolved in a suitable solvent, and a solution of a metal salt (e.g.,  $\text{FeCl}_3$ ) would be added to form the UV-active complex.[7]

## Potentiometric Titration for pKa Determination

The acid dissociation constants (pKa) are critical parameters influencing the solubility and chelation behavior of **Caldiamide sodium**. Potentiometric titration is the standard method for determining pKa values.

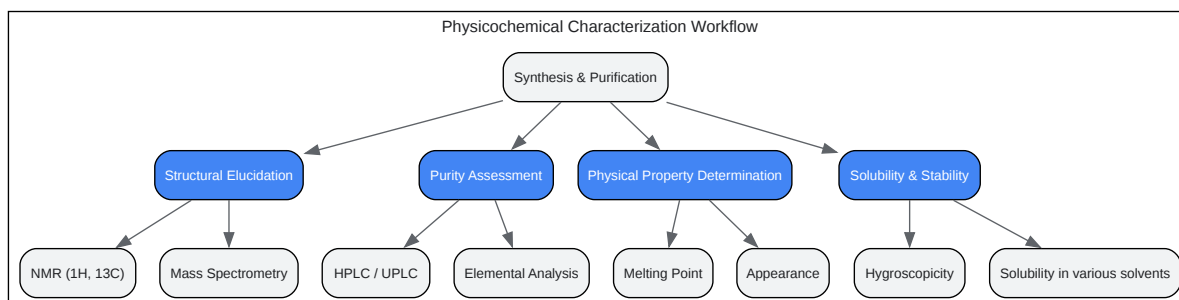
General Protocol:

- A solution of **Caldiamide sodium** of known concentration is prepared in a suitable solvent (e.g., deionized water).

- The solution is placed in a thermostatted vessel and titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH).
- The pH of the solution is monitored using a calibrated pH electrode as a function of the volume of titrant added.
- The pKa values are determined from the titration curve by identifying the pH at the half-equivalence points.

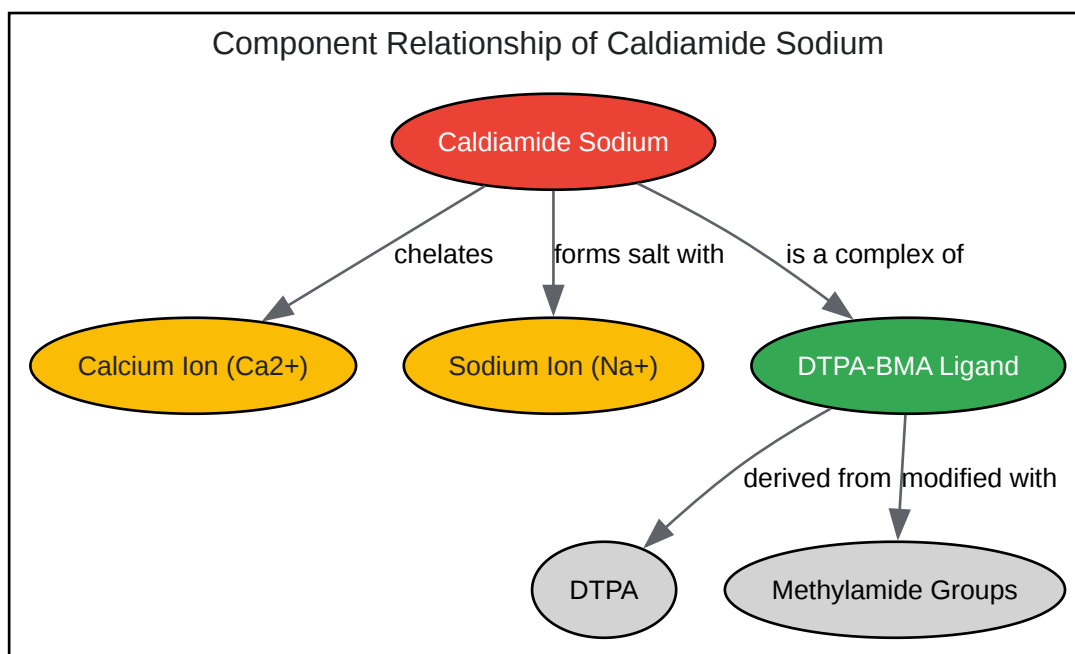
## Workflow and Logical Relationships

The following diagrams illustrate the general workflow for the physicochemical characterization of **Caldiamide sodium** and the logical relationship of its components.



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Caption: General workflow for the physicochemical characterization of **Caldiamide sodium**.



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Caption: Logical relationship of the components of **Caltiamide sodium**.

## Conclusion

This technical guide summarizes the currently available physicochemical data for **Caltiamide sodium**. While fundamental properties such as molecular weight and appearance are established, there is a notable absence of detailed, publicly available quantitative data for properties like solubility and pKa, as well as specific, validated analytical methods. The provided information serves as a foundational reference for researchers and professionals in drug development, highlighting the areas where further experimental characterization is needed for a more comprehensive understanding of this compound.

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- To cite this document: BenchChem. [Physicochemical Characteristics of Caldiamide Sodium: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058181#physicochemical-characteristics-of-caldiamide-sodium]

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